An In-Depth Technical Guide to 4-Chloro-2,6-difluorobenzaldehyde

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Compound of Interest

Compound Name:	*4-Chloro-2,6-difluorobenzaldehyde*
CAS No.:	*252004-45-8*
Cat. No.:	*B1586149*

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Abstract

4-Chloro-2,6-difluorobenzaldehyde is a halogenated aromatic aldehyde that has emerged as a pivotal building block in modern organic synthesis. Its unique electronic and structural properties, conferred by the presence of two fluorine atoms and one chlorine atom on the phenyl ring, make it an exceptionally versatile intermediate. This guide provides an in-depth analysis of its physicochemical properties, core reactivity, and significant applications, particularly in the fields of pharmaceutical discovery and advanced materials science. Furthermore, it details robust experimental protocols for its synthesis and subsequent derivatization, alongside comprehensive safety and handling procedures to ensure its effective and safe utilization in a research and development setting.

Introduction: A Versatile Fluorinated Building Block

In the landscape of medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into organic molecules is a widely recognized strategy for modulating molecular properties. Fluorine's high electronegativity and small size can significantly influence a compound's metabolic stability, lipophilicity, and binding affinity to biological targets. **4-Chloro-**

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2,6-difluorobenzaldehyde (CAS No. 252004-45-8) serves as a cornerstone intermediate for introducing these desirable features.[1] Its trifunctional nature—a reactive aldehyde group, an electron-deficient aromatic ring, and sites for cross-coupling reactions—provides chemists with a powerful tool for constructing complex molecular architectures.[1] This guide aims to serve as a comprehensive technical resource for researchers, scientists, and drug development professionals leveraging this high-value compound.

Physicochemical & Structural Properties

The distinct properties of **4-Chloro-2,6-difluorobenzaldehyde** are foundational to its utility in synthesis. These key characteristics are summarized below.

Property	Value	Reference(s)
Molecular Formula	$C_7H_3ClF_2O$	[2]
Molecular Weight	176.55 g/mol	[2]
CAS Number	252004-45-8	[2]
Appearance	Solid	[2]
Melting Point	68-73 °C	[2]
InChI Key	GTTVSBCPMJQRSP-UHFFFAOYSA-N	[2]
SMILES	O=Cc1c(F)cc(Cl)cc1F	[2]

Chemical Structure and Reactivity Profile

The reactivity of **4-Chloro-2,6-difluorobenzaldehyde** is dominated by its aldehyde functional group and the unique substitution pattern of its aromatic ring.

Caption: Figure 1: Structure of **4-Chloro-2,6-difluorobenzaldehyde**

The Aldehyde Group: An Electrophilic Hub

The aldehyde functional group is the primary site of reactivity. The strong electron-withdrawing effects of the two ortho-fluorine substituents significantly increase the electrophilicity of the

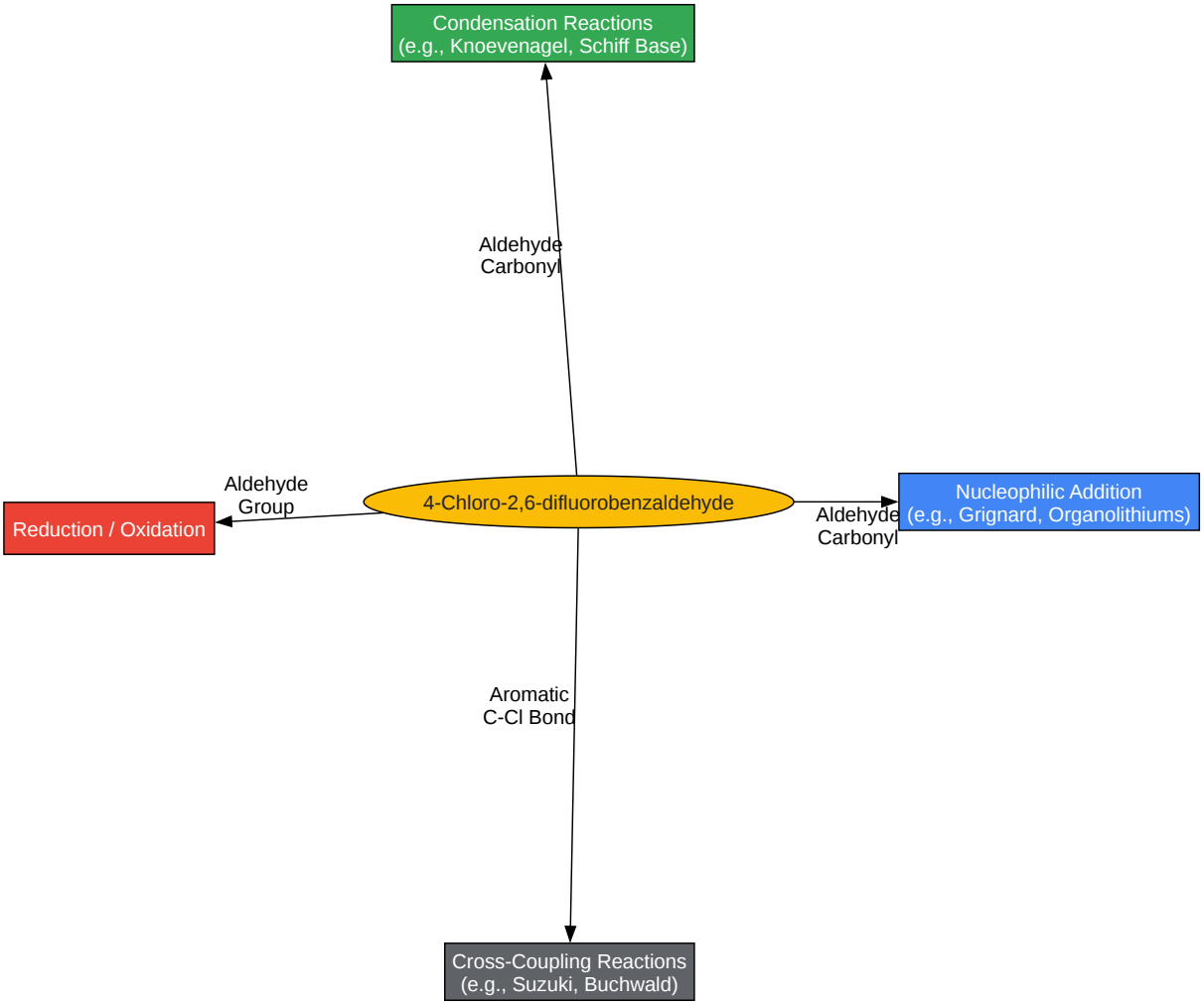
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carbonyl carbon. This makes it highly susceptible to a wide range of nucleophilic addition and condensation reactions.

The Aromatic Ring: A Platform for Derivatization

The chlorine atom at the para-position serves as a versatile handle for further functionalization. It can be readily displaced or participate in various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the introduction of diverse substituents and the construction of more complex molecular frameworks.

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Caption: Figure 2: Key reactivity sites and transformations.

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Key Applications in Research & Development

Pharmaceutical Drug Discovery

This aldehyde is a crucial intermediate in the synthesis of novel therapeutic agents. The strategic placement of fluorine atoms is known to enhance a drug molecule's metabolic stability, lipophilicity, and binding affinity to target proteins, thereby improving efficacy and pharmacokinetic profiles.[1] The chloro-difluoro-phenyl motif is found in a variety of pharmacologically active compounds, where it serves to optimize drug-like properties.

Advanced Materials Science

Beyond pharmaceuticals, **4-Chloro-2,6-difluorobenzaldehyde** is integral to the development of advanced materials. Its electron-deficient aromatic system makes it a valuable precursor for:

- Liquid Crystals: Fluorinated aromatic compounds are essential components in modern liquid crystal displays (LCDs).
- Specialty Polymers: It can be incorporated into polymer backbones to enhance thermal stability and confer specific electronic properties.

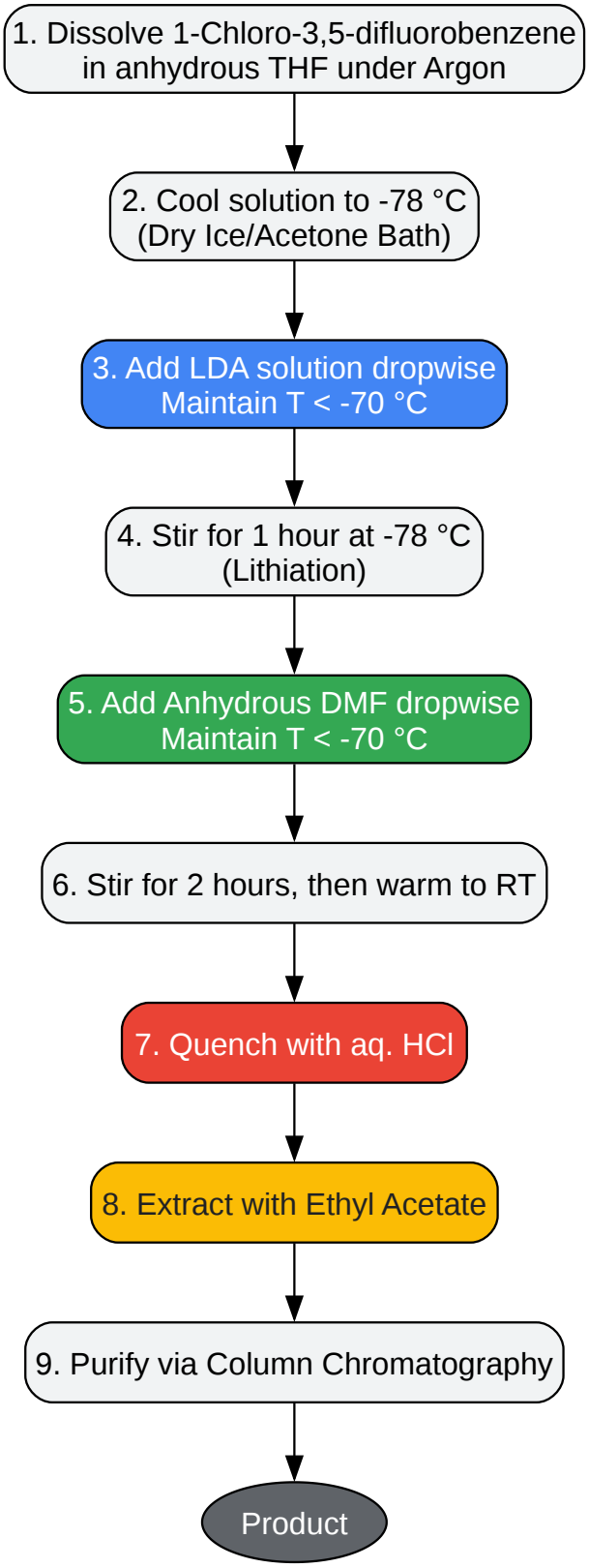
Experimental Protocols

The following protocols are provided as robust, validated methodologies for the synthesis and application of **4-Chloro-2,6-difluorobenzaldehyde**.

Proposed Synthesis of 4-Chloro-2,6-difluorobenzaldehyde

While a direct patented synthesis is available via halogen exchange from 2,4,6-trichlorobenzaldehyde, a common and analogous laboratory-scale synthesis can be adapted from related bromo-compounds. This procedure involves directed ortho-metalation followed by formylation.

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Caption: Figure 3: Workflow for the synthesis of the title compound.

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Step-by-Step Methodology:

- Inert Atmosphere: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, thermometer, and argon inlet, add 1-chloro-3,5-difluorobenzene (1.0 eq). Dissolve in anhydrous tetrahydrofuran (THF, ~0.2 M).
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Slowly add a solution of lithium diisopropylamide (LDA, 1.1 eq) dropwise via syringe, ensuring the internal temperature does not rise above -70 °C.
    - Causality Insight: LDA is a strong, non-nucleophilic base that selectively deprotonates the most acidic proton on the aromatic ring, which is the one situated between the two activating fluorine atoms. The extremely low temperature is critical to prevent side reactions and decomposition of the organolithium intermediate.
- Stirring: Stir the resulting solution at -78 °C for 1 hour to ensure complete formation of the lithium salt.
- Formylation: Add anhydrous N,N-dimethylformamide (DMF, 1.5 eq) dropwise, again maintaining a temperature below -70 °C.
    - Causality Insight: The highly nucleophilic organolithium intermediate attacks the electrophilic carbonyl carbon of DMF.
- Warm-up: After the addition is complete, allow the reaction to stir for an additional 2 hours at -78 °C before removing the cooling bath and allowing it to warm to room temperature overnight.
- Work-up: Quench the reaction by slowly adding 1 M HCl. Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel to yield the final product.

Application: Knoevenagel Condensation

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This protocol demonstrates the use of the title compound in a classic carbon-carbon bond-forming reaction.[3]

Step-by-Step Methodology:

- Mixing Reagents: In a round-bottom flask, combine **4-Chloro-2,6-difluorobenzaldehyde** (1.0 eq, 4 mmol), malononitrile (1.0 eq, 4 mmol), and cetyltrimethylammonium bromide (CTMAB, 0.05 eq, 0.2 mmol).[3]
- Solvent Addition: Add distilled water (35 mL) to the flask.
- Reaction: Stir the mixture vigorously at room temperature for 1.5 hours. A precipitate will form.[3]
  - Causality Insight: CTMAB acts as a phase-transfer catalyst, facilitating the reaction between the organic aldehyde and the water-soluble deprotonated malononitrile in the aqueous medium. This green chemistry approach avoids volatile organic solvents.
- Isolation: Allow the reaction mixture to stand overnight. Collect the solid product by suction filtration.
- Washing: Wash the collected solid with water and then with petroleum ether to remove any unreacted starting material and impurities.
- Drying: Dry the purified product at room temperature to yield the arylidene malononitrile derivative.

Safety, Handling, and Storage

4-Chloro-2,6-difluorobenzaldehyde is a hazardous substance and requires careful handling.

- Hazard Classifications: Acute Toxicity (Oral, Category 3), Skin Irritation (Category 2), Eye Irritation (Category 2), and Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system).[2]
- GHS Hazard Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]

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Recommended Procedures:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. Work in a well-ventilated fume hood to avoid inhalation of dust or vapors.[4]
- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly after handling.[4]
- First Aid:
  - Skin Contact: Wash off immediately with plenty of soap and water.[4]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
  - Ingestion: If swallowed, immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[4]
  - Inhalation: Remove person to fresh air and keep comfortable for breathing.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Conclusion

4-Chloro-2,6-difluorobenzaldehyde is a powerful and versatile chemical intermediate. A thorough understanding of its properties, reactivity, and handling requirements is essential for its successful application. Its strategic use enables significant advances in the synthesis of high-value molecules for the pharmaceutical and materials science industries, making it a key component in the modern chemist's toolkit.

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